

Methyl Paraben-¹³C6 vs ethyl propyl paraben standards

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Compound Focus: Methyl Paraben-¹³C6

CAS No.: 1581694-95-2

Cat. No.: S883048

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Chemical Standards at a Glance

The table below summarizes the basic information for the compounds you're interested in.

Property	Methyl Paraben- ¹³ C6	Ethylparaben (Pharmaceutical Standard)
Core Identity	¹³ C-labeled isotopologue of Methyl Paraben	Certified Reference Material (unlabeled)
CAS No.	1581694-95-2	Information missing from sources
Molecular Formula	C ₂ ¹³ C ₆ H ₈ O ₃	C ₉ H ₁₀ O ₃
Appearance	Solid (White to off-white) [1]	Neat [2]
Melting Point	Information missing from sources	114-117 °C [2]
Primary Documented Application	Internal standard for quantitative NMR, GC-MS, or LC-MS analysis [1]	Quality control of pharmaceutical formulations via HPLC [2]

Experimental Applications and Protocols

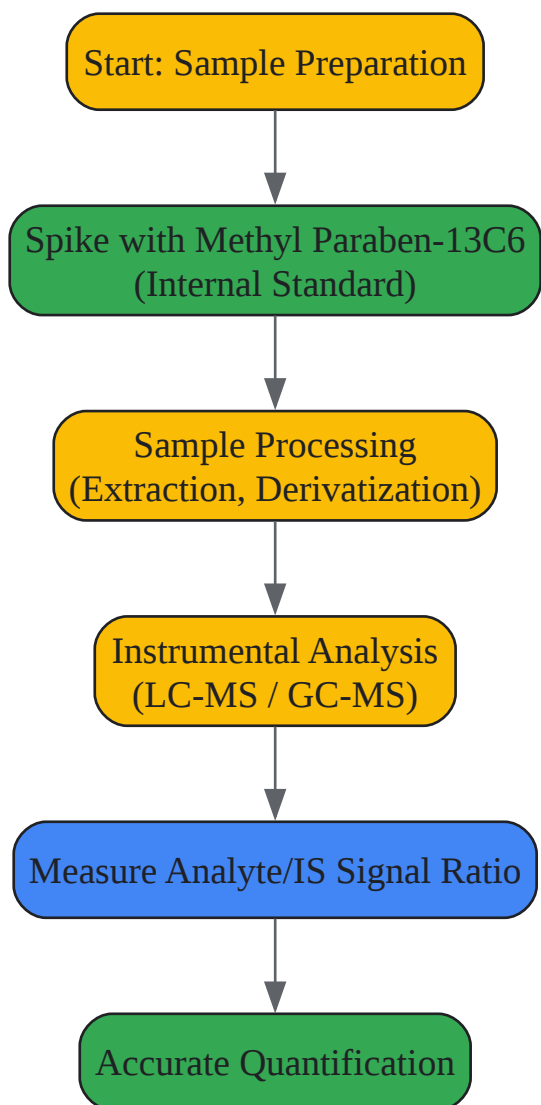
Here is a detailed look at the specific roles and methodologies associated with these two types of standards.

Methyl Paraben-¹³C6: The Analytical Tracer

Methyl Paraben-¹³C6 is not a preservative but a specialized research tool. Its stable isotope-labeled structure makes it ideal for precise analytical quantification [1].

- **Experimental Role:** Serves as an **internal standard**. It is added in a known quantity to samples before analysis to correct for losses during sample preparation and variations in instrument response.
- **Detailed Protocol:**
 - **Sample Preparation:** A precise, known amount of Methyl Paraben-¹³C6 is spiked into the sample matrix (e.g., blood plasma, urine, or a cosmetic formulation) at the initial stage of processing [1] [3].
 - **Analysis:** The sample is analyzed using techniques like **LC-MS or GC-MS**.
 - **Quantification:** The instrument measures the ratio of the signal from the native, unlabeled paraben in the sample to the signal from the labeled internal standard. Since the internal standard behaves almost identically to the analyte but has a different mass, this ratio allows for highly accurate quantification, correcting for recovery inefficiencies and matrix effects [1].

The following diagram illustrates this workflow:



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Ethylparaben Pharmaceutical Standard: The Quality Control Benchmark

This is a certified reference material, representing the highest quality standard for unlabeled Ethylparaben, used to ensure the accuracy of analytical results in regulated environments [2].

- **Experimental Role:** Used to calibrate instruments and as a **primary reference standard** to identify and quantify unlabeled Ethylparaben in products.
- **Detailed Protocol:**

- **Calibration Curve:** Prepare a series of solutions with known concentrations of the Ethylparaben standard.
- **Instrument Calibration:** Analyze these solutions using **HPLC or GC** and plot a calibration curve of instrument response vs. concentration.
- **Sample Analysis:** Analyze the prepared sample containing the target analyte under the same conditions.
- **Identification & Quantification:** Identify Ethylparaben in the sample by matching its retention time with the standard. Quantify its concentration by interpolating the sample's signal response against the calibration curve [2].

Key Comparative Insights

The choice between these standards depends entirely on the experimental goal:

- **For Maximum Analytical Accuracy** in complex matrices (like biological fluids), **Methyl Paraben-¹³C6 is the superior choice**. Its use as an isotopically labeled internal standard corrects for analytical variability, providing more reliable and robust quantitative data [1] [3].
- **For Routine Quality Control** and identification in products like pharmaceuticals or cosmetics, the unlabeled **Ethylparaben Pharmaceutical Standard is the appropriate benchmark**. It is traceable to pharmacopeias like USP and Ph. Eur., making it valid for regulatory compliance [2].

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References

1. Methyl Paraben-13C6 (Methyl 4-hydroxybenzoate-13C6) [medchemexpress.com]
2. Ethylparaben Pharmaceutical Secondary Standard [sigmaaldrich.com]
3. Pharmacokinetics of transdermal methyl-, ethyl-, and ... [sciencedirect.com]

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